

An In-depth Technical Guide to 2-Butylpiperidine, HCl: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Butylpiperidine, HCl

CAS No.: 72939-23-2

Cat. No.: B1286278

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 2-Butylpiperidine hydrochloride, a substituted piperidine derivative of interest in medicinal chemistry and synthetic organic chemistry. This document moves beyond a simple recitation of facts to offer insights into the causality behind its chemical behavior and the practical application of analytical techniques for its characterization.

Molecular Structure and Stereochemistry

2-Butylpiperidine, HCl possesses a chiral center at the C2 position of the piperidine ring, meaning it can exist as a racemic mixture of two enantiomers, (R)-2-butylpiperidine and (S)-2-butylpiperidine, or as a single enantiomer. The stereochemistry of the molecule is a critical determinant of its biological activity, as enantiomers often exhibit different pharmacological and toxicological profiles.

The piperidine ring typically adopts a chair conformation to minimize steric strain. The butyl group at the C2 position can exist in either an axial or equatorial position. The equatorial conformation is generally more stable due to reduced steric hindrance. The hydrochloride salt form enhances the compound's stability and water solubility by protonating the basic nitrogen atom of the piperidine ring.

Caption: 2D representation of 2-Butylpiperidine hydrochloride structure.

Physicochemical Properties

The physicochemical properties of **2-Butylpiperidine, HCl** are crucial for its handling, formulation, and biological activity. The following table summarizes key properties, including both experimentally derived and predicted values.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N • HCl	
Molecular Weight	177.72 g/mol	
CAS Number	72939-23-2	
Appearance	White to off-white solid	Typical for amine hydrochlorides
Melting Point	Not available (expected to be >200 °C)	General knowledge of similar compounds
Boiling Point (free base)	193.3 ± 8.0 °C (Predicted)	
Solubility	Soluble in water, methanol, and ethanol. Sparingly soluble in polar aprotic solvents like DMSO.	Inferred from structure and general solubility principles[1]
pKa (of the conjugate acid)	10.63 ± 0.10 (Predicted)	

The hydrochloride salt form significantly influences its solubility, making it amenable to aqueous formulations. The predicted pKa suggests that at physiological pH (around 7.4), the compound

will exist predominantly in its protonated, charged form, which can impact its ability to cross biological membranes.

Synthesis of 2-Butylpiperidine, HCl

A robust and scalable synthesis of **2-Butylpiperidine, HCl** is essential for its further investigation and potential applications. The most common and efficient method is the catalytic hydrogenation of 2-butylpyridine. This method is favored due to its high yield and the availability of the starting material.

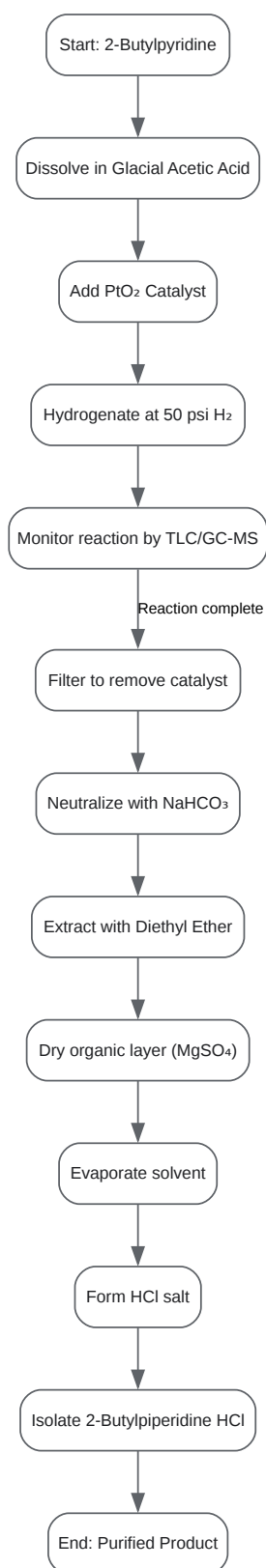
Experimental Protocol: Catalytic Hydrogenation of 2-Butylpyridine

This protocol describes a self-validating system for the synthesis of **2-Butylpiperidine, HCl**. The causality behind each step is explained to ensure reproducibility and understanding.

Materials:

- 2-Butylpyridine
- Platinum(IV) oxide (PtO₂, Adams' catalyst)
- Glacial acetic acid
- Hydrogen gas (high purity)
- Diethyl ether
- Hydrochloric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- High-pressure hydrogenation apparatus

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Butylpiperidine, HCl**.

Step-by-Step Methodology:

- **Catalyst Pre-activation (Causality: To form the active platinum black catalyst):** In a high-pressure reaction vessel, suspend platinum(IV) oxide (PtO_2 , 0.05 mol eq.) in glacial acetic acid. The acetic acid serves as a solvent and also aids in the reduction of the pyridine ring by protonating the nitrogen.
- **Reaction Setup:** To the catalyst suspension, add 2-butylpyridine (1.0 eq.).
- **Hydrogenation (Causality: Reduction of the aromatic pyridine ring):** Seal the reaction vessel and purge with hydrogen gas. Pressurize the vessel to 50 psi with hydrogen and stir the mixture vigorously at room temperature. The progress of the reaction should be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) until the starting material is consumed.
- **Work-up (Causality: Isolation of the free base):** Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with an inert gas like nitrogen. Filter the reaction mixture through a pad of Celite to remove the platinum catalyst. The filtrate is then carefully neutralized with a saturated solution of sodium bicarbonate until the effervescence ceases. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield the crude 2-butylpiperidine free base.
- **Salt Formation (Causality: To obtain the stable, water-soluble hydrochloride salt):** Dissolve the crude free base in a minimal amount of diethyl ether and cool the solution in an ice bath. Add a stoichiometric amount of concentrated hydrochloric acid dropwise with stirring. The 2-Butylpiperidine hydrochloride will precipitate as a white solid.
- **Purification:** The precipitated solid is collected by vacuum filtration, washed with cold diethyl ether, and dried under vacuum to afford the pure **2-Butylpiperidine, HCl**.

Spectroscopic and Analytical Characterization

Thorough characterization is imperative to confirm the structure and purity of the synthesized **2-Butylpiperidine, HCl**. A combination of spectroscopic techniques provides a complete picture of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules.

^1H NMR (400 MHz, D_2O) - Predicted Chemical Shifts and Interpretation:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.4	m	1H	H-2	Proton adjacent to the nitrogen and the butyl group, deshielded.
~3.1	dt	1H	H-6 (eq)	Equatorial proton on C6, deshielded by the adjacent nitrogen.
~2.8	t	1H	H-6 (ax)	Axial proton on C6.
~1.9 - 1.5	m	6H	H-3, H-4, H-5	Protons on the piperidine ring.
~1.4 - 1.2	m	4H	-CH ₂ -CH ₂ - (butyl)	Methylene protons of the butyl chain.
~0.9	t	3H	-CH ₃ (butyl)	Terminal methyl group of the butyl chain.

^{13}C NMR (100 MHz, D_2O) - Predicted Chemical Shifts and Interpretation:

Chemical Shift (δ , ppm)	Assignment	Rationale
~55	C-2	Carbon adjacent to nitrogen and the butyl group.
~45	C-6	Carbon adjacent to nitrogen.
~35	C- α (butyl)	First carbon of the butyl chain.
~29	C-4	Carbon in the piperidine ring.
~28	C- β (butyl)	Second carbon of the butyl chain.
~22	C-3, C-5	Carbons in the piperidine ring.
~22	C- γ (butyl)	Third carbon of the butyl chain.
~13	C- δ (butyl)	Terminal methyl carbon of the butyl chain.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule.

Predicted IR Absorptions (KBr Pellet):

Wavenumber (cm^{-1})	Intensity	Assignment
2950-2850	Strong	C-H stretching (aliphatic)
2700-2400	Broad, Strong	N-H stretching (ammonium salt)
1600-1580	Medium	N-H bending (ammonium salt)
1470-1450	Medium	C-H bending (CH_2)
1380-1370	Medium	C-H bending (CH_3)

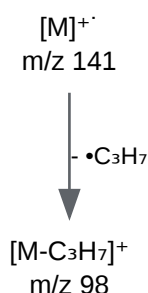
The broad absorption in the 2700-2400 cm^{-1} region is characteristic of the N-H stretch in an ammonium hydrochloride salt and is a key indicator of successful salt formation.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Expected Fragmentation Pattern (Electron Ionization - EI):

For the free base, 2-butylpiperidine, the molecular ion peak (M^+) would be observed at m/z 141. The fragmentation pattern would likely be dominated by alpha-cleavage, leading to the loss of a propyl radical to form a stable iminium ion at m/z 98.



[Click to download full resolution via product page](#)

Caption: Major fragmentation pathway of 2-butylpiperidine.

Pharmacological Potential and Applications

While specific pharmacological data for **2-Butylpiperidine, HCl** is not extensively published, the 2-substituted piperidine scaffold is a well-established pharmacophore in medicinal chemistry.^{[2][3]} Derivatives of 2-substituted piperidines are known to exhibit a wide range of biological activities, including but not limited to:

- **Central Nervous System (CNS) Activity:** Many 2-substituted piperidines act as stimulants, local anesthetics, and have been investigated for their potential in treating neurodegenerative diseases.^[2]
- **Antimicrobial and Antiviral Activity:** The piperidine nucleus is a common feature in various antimicrobial and antiviral agents.

- **Enzyme Inhibition:** The conformational rigidity of the piperidine ring makes it an attractive scaffold for designing enzyme inhibitors.

The butyl substituent at the C2 position will influence the lipophilicity and steric profile of the molecule, which in turn will affect its binding affinity to biological targets and its pharmacokinetic properties. Further research is warranted to fully elucidate the pharmacological profile of **2-Butylpiperidine, HCl**.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-Butylpiperidine, HCl**. It is expected to be an irritant to the skin, eyes, and respiratory tract. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. The compound should be handled in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Butylpiperidine, HCl is a chiral, substituted piperidine derivative with potential for applications in drug discovery and development. Its synthesis via the catalytic hydrogenation of 2-butylpyridine is a well-established and efficient method. A thorough analytical characterization using NMR, IR, and MS is crucial to confirm its identity and purity. While its specific pharmacological profile requires further investigation, the prevalence of the 2-substituted piperidine scaffold in bioactive molecules suggests that **2-Butylpiperidine, HCl** is a valuable compound for further research. This guide provides the foundational knowledge and practical protocols necessary for scientists to confidently work with and explore the potential of this molecule.

References

- ResearchGate. (n.d.). 2-Substituted and 1,2-Disubstituted Piperidines. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Representative 2-substituted piperidine-containing pharmaceuticals. Retrieved from [\[Link\]](#)
- BenchChem. (2025). Application Notes and Protocols: Catalytic Hydrogenation of Pyridine to Piperidine. Retrieved from [\[https://www.benchchem\]](https://www.benchchem).

- BenchChem. (2025). An In-depth Technical Guide on the Solubility Profile of (1,4-Dimethylpiperazin-2-yl)methanol in Organic Solvents. Retrieved from [https://www.benchchem.com/application-notes/solubility-profile-of-1-4-dimethylpiperazin-2-yl-methanol]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Butylpiperidine, HCl: Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286278/docs#an-in-depth-technical-guide-to-2-butylpiperidine-hcl-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)